

Application Notes and Protocols: Cell Permeability Assay for AMG-151

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Compound of Interest

Compound Name:	AMG-151
Cat. No.:	B1665974

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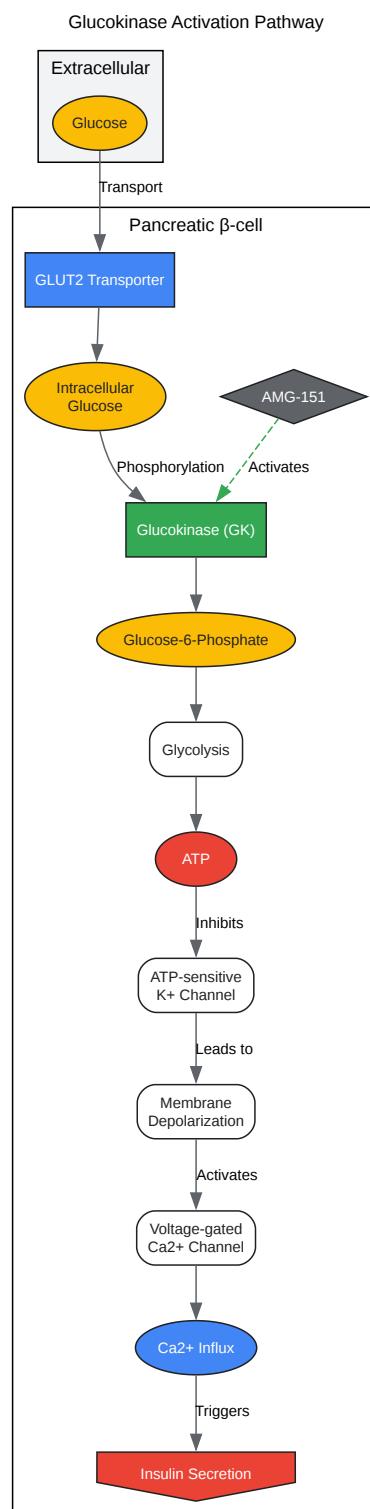
Introduction

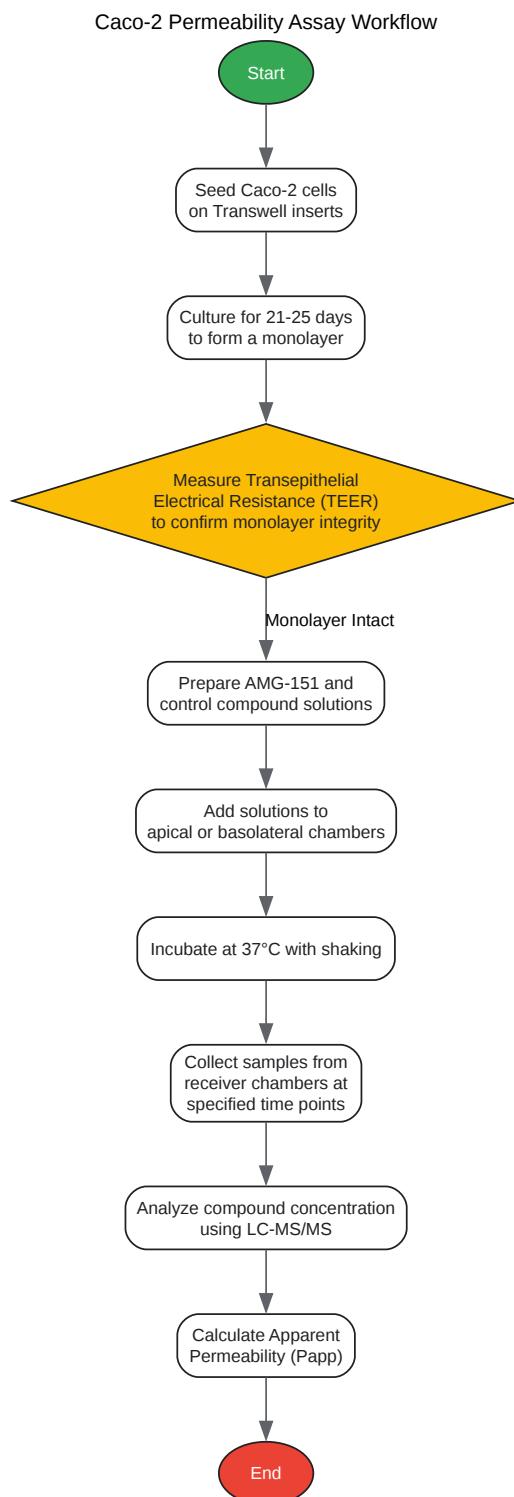
AMG-151, also known as ARRY-403, is an orally available, allosteric glucokinase (GK) activator that has been investigated for the treatment of type 2 diabetes mellitus.^[1] As an orally administered drug, its ability to permeate the intestinal epithelium is a critical determinant of its bioavailability and therapeutic efficacy. This document provides a detailed protocol for assessing the cell permeability of **AMG-151** using the Caco-2 cell permeability assay, which is considered the gold standard for in vitro prediction of human oral drug absorption.^[2]

Glucokinase plays a crucial role in glucose homeostasis, and its activation by **AMG-151** enhances glucose uptake and insulin secretion.^{[3][4]} Understanding the permeability characteristics of **AMG-151** is essential for its development as a therapeutic agent.

Signaling Pathway of Glucokinase Activation

The diagram below illustrates the simplified signaling pathway initiated by the activation of glucokinase (GK) in a pancreatic β-cell, leading to insulin secretion. **AMG-151** acts as an allosteric activator of GK, enhancing its activity.



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